

TCO-PEG3-CH₂CO₂H biocompatibility assessment

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Compound Focus: Tco peg3 CH₂CO₂H

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Biocompatibility Assessment Framework

Biocompatibility for a reagent like TCO-PEG3-CH₂CO₂H is multi-faceted. The table below summarizes the key aspects to investigate, drawing on general principles of TCO-PEG linkers and related bioorthogonal systems [1] [2] [3].

Assessment Aspect	Key Parameters & Methods	Relevant Findings from Related Compounds
In Vitro Cytotoxicity	Cell viability assays (e.g., MTT assay); testing on various cell lines (e.g., HeLa, A549) [4].	Tetrazine-modified sugars (e.g., Ac4ManNTz) tolerated at concentrations >100 µmol/L [4].
Reaction Kinetics & Specificity	Second-order rate constant (k) measurement for iEDDA reaction with tetrazines [3].	TCO-Tz ligation is extremely fast, selective, and works in complex aqueous environments [1] [2] [3].
In Vivo Pharmacokinetics	PET imaging; measuring tumor accumulation and target-to-background ratios in mouse models [5].	Tz scaffolds with net neutral charge showed better in vivo performance than anionic counterparts [5].

Assessment Aspect	Key Parameters & Methods	Relevant Findings from Related Compounds
Structural & Solubility Properties	Solubility in various solvents (DCM, DMF, DMSO) and aqueous buffers; analysis of PEG spacer influence [1] [6].	PEG spacers enhance solubility, reduce aggregation, and minimize steric hindrance [2].

Experimental Protocols for Assessment

Here are detailed methodologies from recent publications that you can adapt to evaluate TCO-PEG3-CH₂CO₂H.

Protocol for In Vitro Cytotoxicity (MTT Assay)

This protocol is used to evaluate the impact of chemical reagents on cell viability [4].

- **Cell Lines:** Use representative cell lines, such as HeLa (cervical cancer) and A549 (lung carcinoma).
- **Procedure:**
 - Plate cells in 96-well plates and culture overnight.
 - Treat cells with a concentration gradient of TCO-PEG3-CH₂CO₂H (e.g., from 10 µmol/L to 100 µmol/L).
 - Incubate for a set period (e.g., 24-48 hours).
 - Add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate.
 - Measure the absorbance of the formazan product at a specific wavelength (e.g., 570 nm) using a plate reader.
- **Data Analysis:** Cell viability is expressed as a percentage relative to untreated control cells.

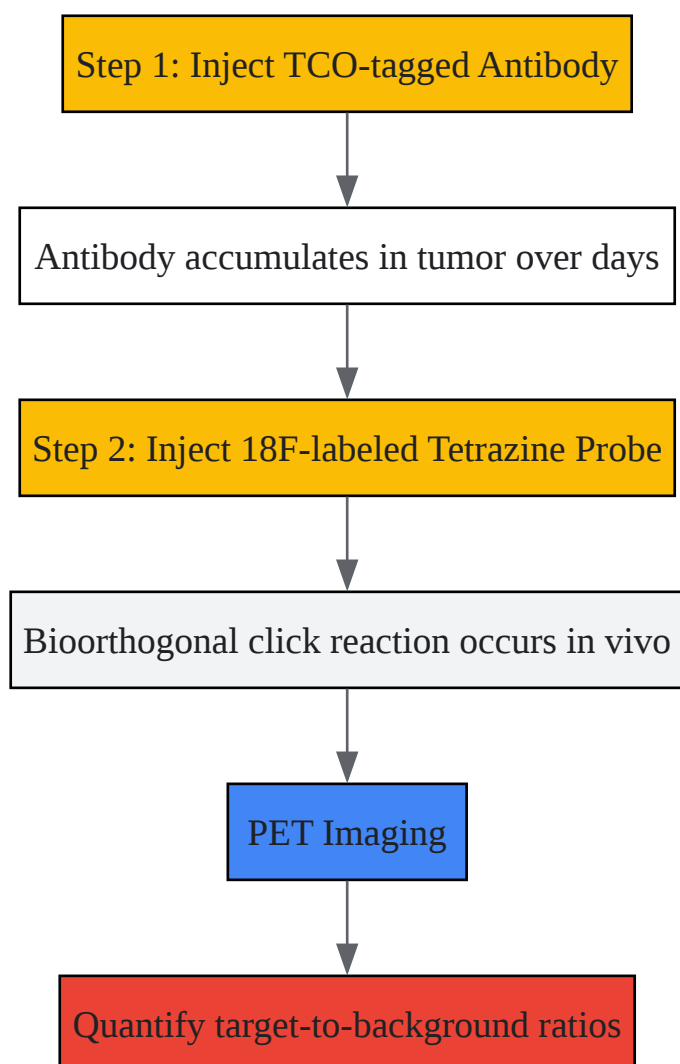
Protocol for In Vivo Pretargeted Imaging

This protocol, adapted from a 2025 study, assesses performance in a live animal model [5].

- **Animal Model:** Mice with xenograft tumors (e.g., LS174T cells).

- **Pretargeting Agent:** Administer a TCO-tagged antibody (e.g., TCO-CC49) intravenously and allow several days for accumulation.
- **Imaging Probe:** Synthesize the radiolabeled imaging agent (e.g., a fluorine-18-labeled tetrazine, [^{18}F]Tz).
- **Imaging Workflow:**
 - Inject the [^{18}F]Tz probe intravenously.
 - Perform Positron Emission Tomography (PET) scans at specific time points post-injection.
 - Quantify uptake in tumors and key background tissues (e.g., muscle, liver) to calculate **tumor-to-background ratios**.
- **Key Evaluation:** Compare the efficiency of different probes based on their ability to achieve high contrast in the target tissue.

The logical flow of this pretargeted imaging strategy can be summarized as follows:



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Key Considerations for Your Comparison Guide

When comparing TCO-PEG3-CH₂CO₂H to alternatives, focus on these parameters derived from the search results:

- **Linker Charge:** Recent evidence suggests that **neutral tetrazine scaffolds (net charge of 0) can outperform anionic ones (net charge of -1)** in vivo, likely due to more favorable pharmacokinetics [5]. Assess the charge profile of your molecule and its analogs.
- **Spacer Properties:** The **PEG spacer** is crucial for improving water solubility, reducing nonspecific interactions, and minimizing steric hindrance during conjugation [2] [3]. Compare the length and type of spacers in different TCO linkers.
- **Reaction Kinetics:** The speed of the iEDDA reaction is a critical performance metric [3]. While direct rate constants for specific molecules may not be in the public domain, the structure-activity principle holds that less sterically hindered TCOs generally react faster.

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References

1. TCO-PEG3-SS-PEG3-TCO [conju-probe.com]
2. TCO-PEG3-Biotin [conju-probe.com]
3. TCO PEG, TCO linker, Tetrazine reactive [broadpharm.com]
4. Building bioorthogonal click-release capable artificial ... [pmc.ncbi.nlm.nih.gov]
5. Head-to-Head Comparison of the in Vivo Performance of ... [pmc.ncbi.nlm.nih.gov]
6. TCO-PEG3-NH₂ | Click Chemistry Reagent [medchemexpress.com]

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